

Essential Safety and Operational Guide for 2-Ethynylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethynylaniline

Cat. No.: B1227618

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-ethynylaniline** (CAS No. 52670-38-9) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Summary

2-Ethynylaniline is classified as a toxic and irritating substance.^[1] It is harmful if ingested, inhaled, or absorbed through the skin.^[1] Exposure can lead to irritation of the skin, eyes, and respiratory system.^{[1][2]} In high concentrations, it may cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-ethynylaniline** is provided in the table below for quick reference.

| Property | Value |
|-------------------|--|
| CAS Number | 52670-38-9 |
| Molecular Formula | C ₈ H ₇ N |
| Molecular Weight | 117.15 g/mol |
| Appearance | Colorless liquid[3] |
| Boiling Point | 229-230 °C[3][4] |
| Melting Point | 87-88 °C[3] |
| Density | 1.030 g/mL at 25 °C[4] |
| Flash Point | 85 °C / 185 °F[5][6] or 98.3 °C / 208.9 °F (closed cup)[4] |
| Solubility | Insoluble in water[5][6] |
| Oral LD50 (Rat) | 1260 mg/kg[5] |

Operational and Safety Protocols

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **2-ethynylaniline** to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or glasses with side-shields that conform to EN166 (EU) or NIOSH (US) standards.[3] A face shield may be necessary for tasks with a risk of splashing.[1]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., Butyl rubber, Viton™).[7] Inspect gloves before use and use proper removal techniques to avoid skin contact.[3]
 - Clothing: Wear a lab coat or chemical-resistant apron.[7] For greater protection, impervious clothing may be required depending on the concentration and amount of the substance being handled.[3]

- Respiratory Protection: All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][6] If exposure limits are likely to be exceeded, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) is required.[3]

Handling and Storage

- Handling:
 - Always handle **2-ethynylaniline** in a well-ventilated area or a chemical fume hood to minimize inhalation.[1]
 - Avoid direct contact with skin, eyes, and clothing.[1]
 - Wash hands thoroughly after handling, and before eating, drinking, or smoking.[1][3]
 - Ground and bond containers when transferring material to prevent static discharge.[5]
- Storage:
 - Store in a cool, dry, dark, and well-ventilated area.[1][3][5]
 - Keep containers tightly closed to prevent leakage.[1][3] If a container is opened, it must be carefully resealed and kept upright.[3]
 - Store away from all sources of ignition, as it is a combustible liquid.[1][5][6]
 - Keep away from incompatible substances such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[1][5][6]

Emergency and Disposal Plans

First Aid Measures

Immediate medical attention is required for any exposure.

- Inhalation: Move the person to fresh air.[3] If breathing is difficult, give oxygen.[5] If not breathing, give artificial respiration.[3][6] Seek immediate medical attention.[6]

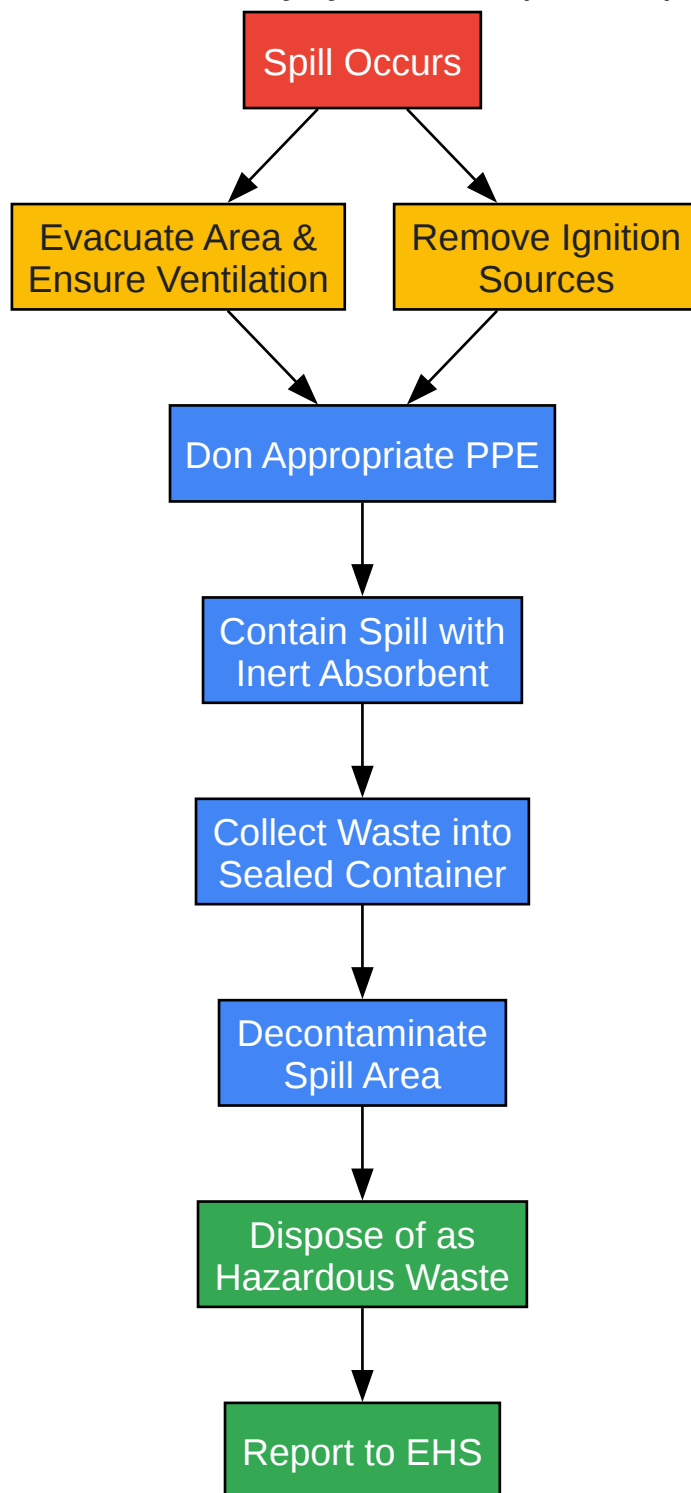
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[5] Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[6] If the victim is conscious and alert, give 2-4 cupfuls of water or milk.[5] Never give anything by mouth to an unconscious person.[3][5] Seek immediate medical attention.[5]

Spill Response Protocol

In the event of a spill, follow these steps to contain and clean the material safely.

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area.[3][7] Ensure the area is well-ventilated.[3][7]
- Remove Ignition Sources: Eliminate all sources of ignition from the area.[5][6]
- Containment: Use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.[5][7] Do not use combustible materials like sawdust.[7] Prevent the spill from entering drains.[3]
- Collection: Carefully collect the absorbed material into a suitable, labeled, and sealed container for hazardous waste.[3][7]
- Decontamination: Clean the affected area with a suitable cleaning agent and rinse thoroughly with water.[7] All cleaning materials must also be treated as hazardous waste.[7]
- Reporting: Report the spill to your institution's Environmental Health and Safety (EHS) department.[7]

Workflow for 2-Ethynylaniline Spill Response



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **2-ethynylaniline** spill.

Disposal Plan

2-Ethynylaniline and any contaminated materials must be disposed of as hazardous waste. Under no circumstances should this chemical be poured down the drain or discarded with regular trash.[7]

- Waste Segregation: Collect all liquid and solid waste contaminated with **2-ethynylaniline** separately from other waste streams.[7][8]
- Containerization: Use approved, chemically resistant, and clearly labeled containers for waste.[7] The label should include "Hazardous Waste" and the chemical name.[7]
- Storage: Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from ignition sources.[7]
- Disposal: Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste contractor.[7] Disposal must occur at an approved waste disposal facility.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 2-Ethynylaniline | C₈H₇N | CID 4153905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 2-エチニルアニリン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]

- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Ethynylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1227618#personal-protective-equipment-for-handling-2-ethynylaniline\]](https://www.benchchem.com/product/b1227618#personal-protective-equipment-for-handling-2-ethynylaniline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com